



Application Notes and Protocols for MG53 Antibody in Western Blot and Immunohistochemistry

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Compound of Interest		
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Introduction

MG53 (Mitsugumin 53), also known as TRIM72, is a muscle-specific protein belonging to the tripartite motif-containing (TRIM) family of proteins.[1][2] It plays a crucial role in cell membrane repair, a vital process for maintaining the integrity of terminally differentiated cells like cardiomyocytes and skeletal muscle cells.[1][2] Beyond its function in membrane repair, MG53 is implicated in various signaling pathways, including those involved in cardioprotection and metabolic regulation.[1][2][3] As an E3 ligase, MG53 can mediate the degradation of proteins such as the insulin receptor and insulin receptor substrate-1 (IRS-1), thereby influencing insulin sensitivity.[2][3] Given its multifaceted roles in both physiological and pathological processes, the accurate detection and localization of MG53 are critical for research in cardiac diseases, metabolic disorders, and regenerative medicine.

These application notes provide detailed protocols for the use of anti-MG53 antibodies in two common immunoassays: Western Blot (WB) and Immunohistochemistry (IHC).

Data Presentation Recommended Antibody Dilutions and Starting Conditions



The following table summarizes recommended starting dilutions and conditions for anti-MG53 antibodies in Western Blot and Immunohistochemistry applications, based on information from various suppliers and publications. It is important to note that optimal conditions should be determined empirically for each specific antibody, sample type, and experimental setup.

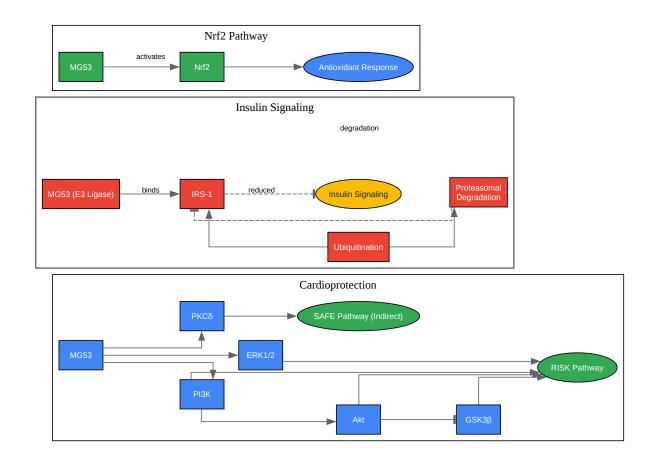
Application	Species Reactivity	Positive Control Tissues/Cells	Recommended Antibody Dilution	Key Protocol Parameters
Western Blot (WB)	Human, Mouse, Rat	C2C12 (differentiated), Mouse Heart, Skeletal Muscle, HCT116, RD	1:500 - 1:2000	Lysate Amount: 20-60 µg per lane.[4][5] Blocking: 5% non-fat dry milk in TBST for 1 hour.[6] Primary Antibody Incubation: Overnight at 4°C.
Immunohistoche mistry (IHC) - Frozen Sections (IHC-Fr)	Mouse, Rat	Mouse Skeletal Muscle, Rat Skeletal Muscle	1:100	Fixation: 4% Paraformaldehyd e (PFA). Permeabilization: 0.2% Triton X- 100. Primary Antibody Incubation: 60 minutes at room temperature.
Immunohistoche mistry (IHC) - Paraffin- Embedded Sections (IHC-P)	Human	Human Skeletal Muscle	3-5 μg/ml	Antigen Retrieval: Heat- induced epitope retrieval (HIER) with citrate buffer (pH 6.0).[7]

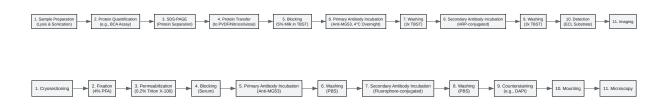


Signaling Pathway

MG53 is a key player in multiple signaling cascades. The diagram below illustrates its involvement in cardioprotective pathways (RISK and SAFE), insulin signaling, and the Nrf2 pathway.







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